

Etidocaine clinical trials double-blind studies

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Compound Focus: Etidocaine Hydrochloride

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Comparison of Etidocaine in Clinical Trials

The following table synthesizes the core outcomes from the double-blind clinical trials found in the search results.

Trial Focus & Reference	Anesthetics Compared	Onset of Action	Duration of Action	Key Findings & Profile
Extradural Block for Labour Induction [1]	Etidocaine vs. Bupivacaine	Etidocaine: Quicker	Etidocaine: Shorter	Etidocaine produced a greater degree of motor weakness. No difference in side effects.
Epidural Anesthesia for Surgery [2]	1% Etidocaine vs. 0.5% Bupivacaine (both with epinephrine)	Etidocaine: More rapid	Analgesia duration was identical	Motor block was more frequent, complete, and rapid with Etidocaine.
Oral Surgery [3]	1.5% Etidocaine vs. 2.0% Lidocaine (both with epinephrine)	Surgically adequate for both	Etidocaine: Longer	After etidocaine, fewer patients reported severe pain as anesthesia receded.

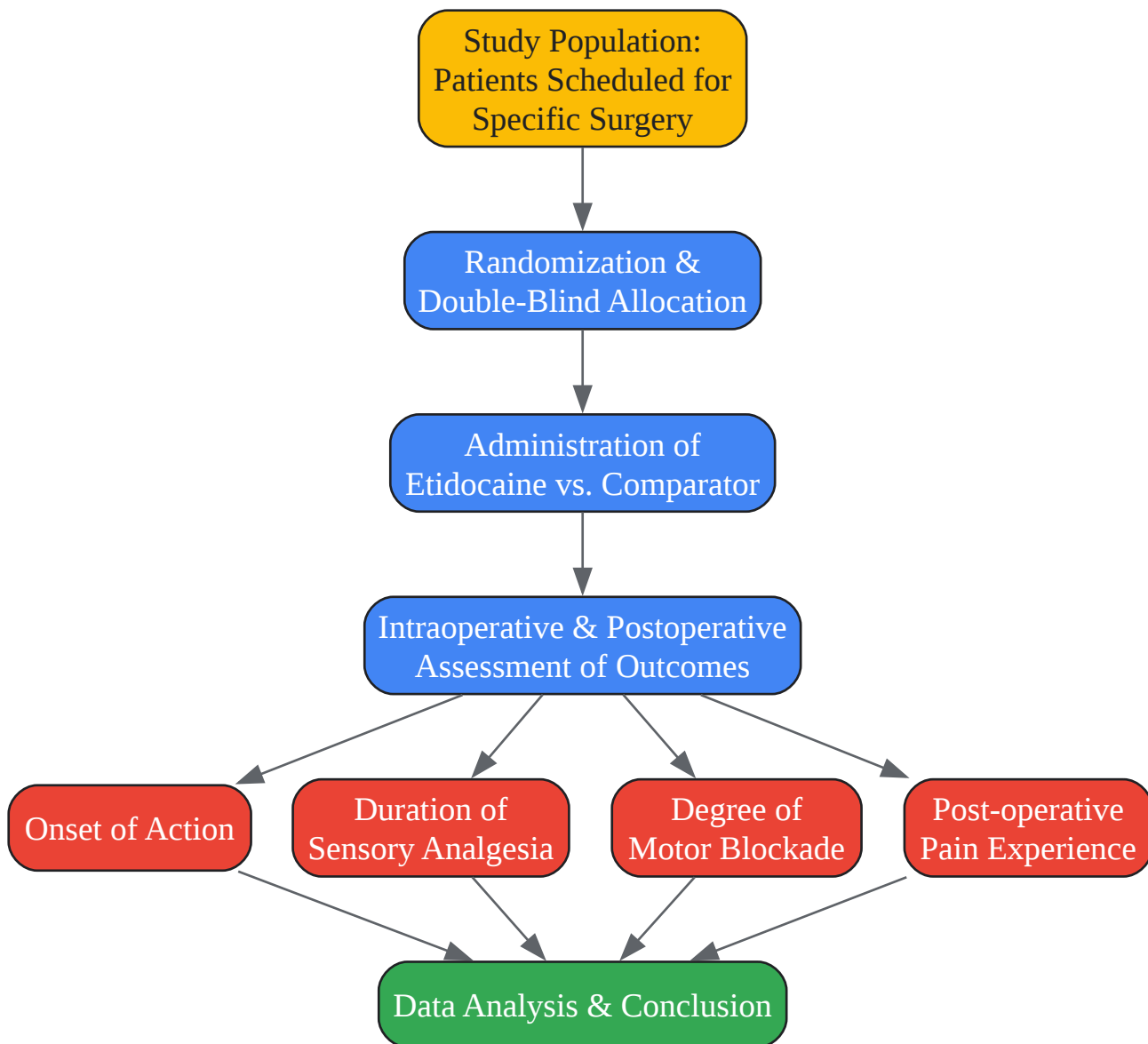
Trial Focus & Reference	Anesthetics Compared	Onset of Action	Duration of Action	Key Findings & Profile
General Use & Profile [4]	N/A (Overview)	Rapid onset (3-5 min)	Long duration (5-10 h)	Provides more profound motor block; less useful for post-op pain where sensory/motor separation is desired.

Detailed Experimental Protocols

For a researcher, the methodology of these trials is crucial. Here is a detailed breakdown of the experimental designs.

- **Study Design and Blinding:** All cited trials were conducted as **double-blind, randomized studies** [1] [3] [2]. This design ensures that neither the participating patients nor the clinicians assessing the outcomes know which anesthetic is being administered, thereby minimizing bias in the results.
- **Patient Populations and Surgical Procedures:** The trials enrolled patients undergoing specific medical procedures:
 - **Orthopedic, urological, gynecological, or general surgery** under epidural anesthesia [2].
 - **Surgical induction of labour** via extradural block [1].
 - **Bilateral removal of impacted third molar teeth** in oral surgery [3]. The split-mouth design of the oral surgery study, where each patient receives both anesthetics on different sides, provides a high-powered comparison.
- **Anesthetic Administration and Dosing:**
 - In the surgical epidural study, a 20 ml volume of either **1% etidocaine or 0.5% bupivacaine**, both containing **epinephrine (5 µg/ml)**, was administered [2].
 - In the oral surgery trial, the compared solutions were **1.5% etidocaine with 1:200,000 epinephrine** and **2.0% lidocaine with 1:100,000 epinephrine** [3].
- **Primary Outcome Measures:** The trials consistently measured and compared several key parameters:
 - **Onset of action:** Time until the anesthetic effect begins [1] [2].
 - **Duration of sensory analgesia/anaesthesia:** How long the pain relief lasts [1] [3].
 - **Quality and depth of motor blockade:** The degree of muscle weakness produced [1] [2].
 - **Post-operative pain** experience and the need for analgesics [3].

The experimental workflow common to these clinical trials is summarized in the diagram below.



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Pharmacological Profile of Etidocaine

Beyond the clinical trial data, the search results provide a summary of etidocaine's general pharmacological characteristics and clinical use [4].

- **Therapeutics and Indications:** Etidocaine is a long-acting amide local anesthetic used for local or regional infiltration anesthesia and peripheral or central nerve block in various surgical, dental, and diagnostic procedures.
- **Contraindications and Cautions:**

- It is contraindicated in individuals with known hypersensitivity to amide-type local anesthetics.
- It should be used with caution in the **elderly**, those with **hepatic insufficiency** (as it is metabolized by the liver), and **infants under 9 months** (due to potentially higher free drug concentration).
- Intravascular injection must be avoided to prevent systemic toxicity.
- **Adverse Effects:**
 - Like other local anesthetics, etidocaine has a **direct cardiac depressant effect** and can cause Central Nervous System (CNS) excitation or depression at toxic doses.
 - Other potential adverse effects include vasodilation, neuropathy, urinary incontinence, and respiratory depression.

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